

Application Notes and Protocols for SJ000291942

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

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Introduction

SJ000291942 is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.[1][2][3][4] BMPs are a group of signaling molecules belonging to the Transforming Growth Factor-beta (TGF- β) superfamily, which play crucial roles in embryonic development and tissue homeostasis.[1] **SJ000291942** has been shown to induce phosphorylation of SMAD1/5/8, key downstream effectors of the BMP pathway, and modulate the expression of BMP target genes. These application notes provide detailed protocols for the preparation of **SJ000291942** working solutions in Dimethyl Sulfoxide (DMSO) for both in vitro and in vivo studies.

Chemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₁₅ FN ₂ O ₄
Molecular Weight	318.30 g/mol
CAS Number	425613-09-8

Solubility and Storage

Proper storage and handling of **SJ000291942** are critical for maintaining its stability and activity.

Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 150 mg/mL (471.25 mM) or 64 mg/mL (201.06 mM)	-80°C for up to 2 years; -20°C for up to 1 year
Ethanol	12 mg/mL	Not specified
Water	Insoluble	Not applicable

Note: The solubility in DMSO can be affected by moisture. It is highly recommended to use freshly opened, anhydrous DMSO for the preparation of stock solutions. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Experimental Protocols

Protocol 1: Preparation of **SJ000291942** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **SJ000291942** in DMSO.

Materials:

- **SJ000291942** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **SJ000291942** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of **SJ000291942** powder and transfer it to a sterile tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher, not exceeding the maximum solubility).
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.
- Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

Table for Preparing Stock Solutions:

Desired Concentration	Volume of DMSO to add to 1 mg of SJ000291942	Volume of DMSO to add to 5 mg of SJ000291942
1 mM	3.1417 mL	15.7085 mL
5 mM	0.6283 mL	3.1417 mL
10 mM	0.3142 mL	1.5708 mL
20 mM	0.1571 mL	0.7854 mL

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution for use in cell culture experiments.

Materials:

- **SJ000291942** DMSO stock solution (from Protocol 1)

- Sterile cell culture medium appropriate for your cell line
- Sterile tubes

Procedure:

- Thaw an aliquot of the **SJ000291942** DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the final desired working concentration.
- Crucially, ensure that the final concentration of DMSO in the cell culture medium is less than 0.5% to avoid cellular toxicity. A vehicle control containing the same final concentration of DMSO should be included in your experiments.
- Add the final working solution to your cell cultures and incubate for the desired period.

Example Dilution: To prepare a 10 μ M working solution from a 10 mM stock:

- Dilute the 10 mM stock 1:100 in culture medium (e.g., 10 μ L of stock in 990 μ L of medium) to get a 100 μ M intermediate solution.
- Dilute the 100 μ M intermediate solution 1:10 in culture medium (e.g., 100 μ L of intermediate in 900 μ L of medium) to get the final 10 μ M working solution. The final DMSO concentration will be 0.1%.

Protocol 3: Preparation of Working Solutions for In Vivo Administration

This protocol provides two examples of formulations for preparing **SJ000291942** for in vivo experiments. It is recommended to prepare these solutions fresh on the day of use.

Formulation 1: DMSO/PEG300/Tween-80/Saline

Materials:

- **SJ000291942**

- Anhydrous DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)

Procedure (for a final solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline):

- Dissolve **SJ000291942** in DMSO to create a concentrated stock.
- In a separate tube, add the required volume of the DMSO stock.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is clear.
- Finally, add the saline and mix to achieve a homogeneous solution. A clear solution with a solubility of ≥ 2.5 mg/mL (7.85 mM) can be achieved with this method.

Formulation 2: DMSO/Corn Oil

Materials:

- **SJ000291942**
- Anhydrous DMSO
- Corn oil

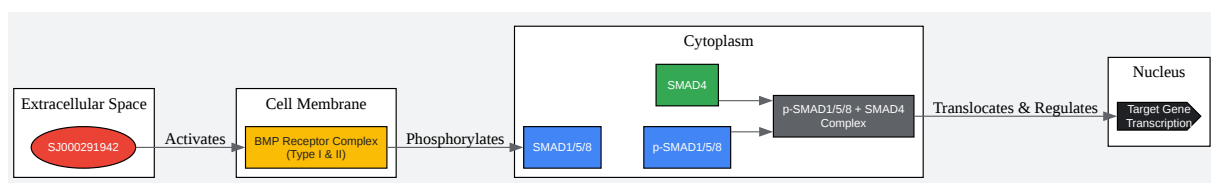
Procedure (for a final solution of 10% DMSO and 90% Corn Oil):

- Dissolve **SJ000291942** in DMSO.
- Add the corn oil to the DMSO solution.
- Mix thoroughly to achieve a clear solution. This formulation can also achieve a solubility of ≥ 2.5 mg/mL (7.85 mM).

Signaling Pathway and Experimental Workflow

Canonical BMP Signaling Pathway Activated by SJ000291942

SJ000291942 activates the canonical BMP signaling pathway. This process begins with the binding of a BMP ligand (or in this case, the activation by **SJ000291942**) to a complex of Type I and Type II serine/threonine kinase receptors on the cell surface. This leads to the phosphorylation and activation of the Type I receptor, which in turn phosphorylates the receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. The phosphorylated R-SMADs then form a complex with the common mediator SMAD (co-SMAD), SMAD4. This complex translocates to the nucleus, where it regulates the transcription of target genes involved in various cellular processes.

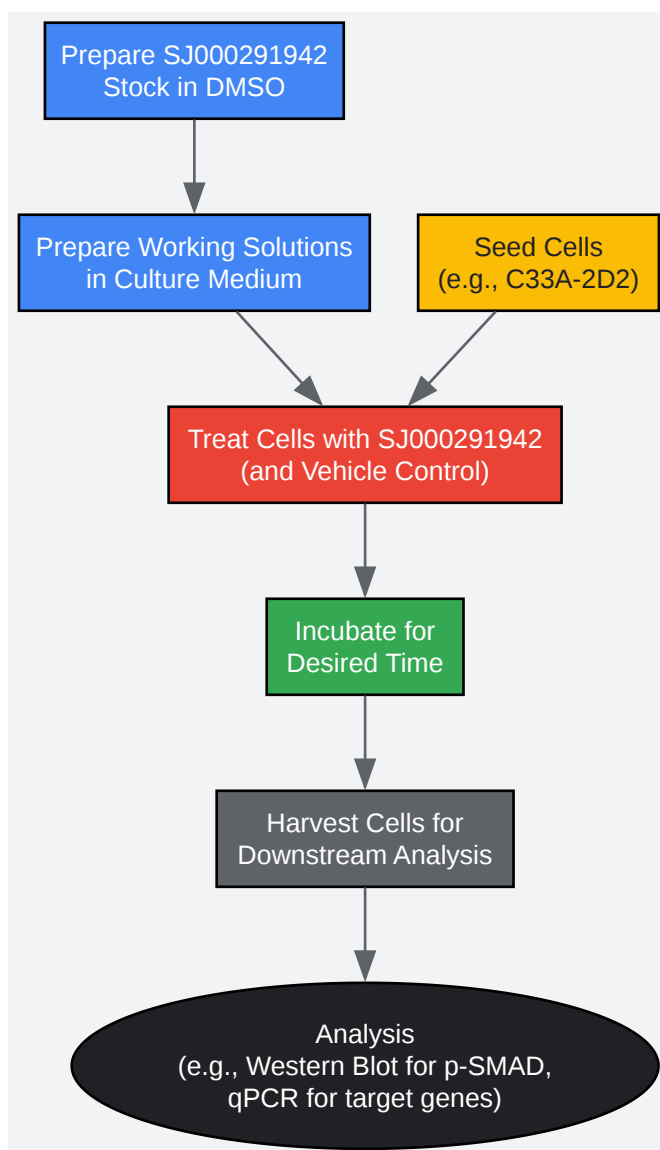


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Caption: Canonical BMP signaling pathway activated by **SJ000291942**.

Experimental Workflow for Assessing SJ000291942 Activity

The following workflow outlines a typical experiment to evaluate the activity of **SJ000291942** in a cell-based assay.



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Caption: General workflow for in vitro analysis of **SJ000291942** activity.

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